

# Personal protective equipment for handling Z-Thr-OBzl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Thr-OBzl

Cat. No.: B554341

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## Essential Safety and Handling Guide for Z-Thr-OBzl

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Z-Thr-OBzl** (N-Carbobenzyloxy-L-threonine benzyl ester). Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Synonym: **Z-Thr-OBzl**, **Cbz-Thr-OBzl**
- CAS Number: 16597-50-5[1]
- Molecular Formula:  $C_{19}H_{21}NO_5$ [1]
- Molecular Weight: 343.4 g/mol [1]

## Immediate Safety Information: Hazard Overview and Personal Protective Equipment (PPE)

**Z-Thr-OBzl** may be harmful if inhaled, swallowed, or absorbed through the skin and may cause irritation to the respiratory tract, skin, and eyes.[2] It is essential to use appropriate personal

protective equipment to minimize exposure.

### Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment	Specification and Use
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect from splashes or dust.[3]
Hand Protection	Chemical-resistant gloves	Handle with compatible gloves. [3]
Body Protection	Laboratory coat, full suit	A lab coat is standard.[4] A full suit may be necessary depending on the scale of work and risk assessment.[2]
Respiratory Protection	Dust respirator	Use in case of dust formation or if working outside a well-ventilated area.[2][4] A self-contained breathing apparatus (SCBA) may be required for spill response.[2]
Foot Protection	Closed-toe shoes, boots	Closed-toe shoes are a minimum requirement in a laboratory setting.[5] Chemical-resistant boots are recommended for spill cleanup.[2]

## Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the integrity of the compound.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[3][6]
- Avoid contact with skin and eyes.[3]
- Keep away from heat and potential sources of ignition.[2]
- Wash hands thoroughly after handling the material.[2][3]

#### Storage Procedures:

- Store in a tightly sealed container.[2][3]
- Keep in a cool, dry, and well-ventilated place.[3][4]
- Recommended storage temperature is below 5°C (41°F).[2]

## Spill and Disposal Plan

Immediate and correct response to spills and proper disposal of waste are essential for laboratory and environmental safety.

#### Spill Response:

- Small Spills: Carefully sweep or scoop up the spilled solid and place it into a suitable, labeled container for waste disposal.[2][3]
- Large Spills: Evacuate the area. Use a shovel to place the material into a compatible, labeled waste container.[2] Avoid inhaling any dust by using appropriate respiratory protection, such as an SCBA.[2] Do not allow the product to enter drains.[3]

#### Disposal Protocol:

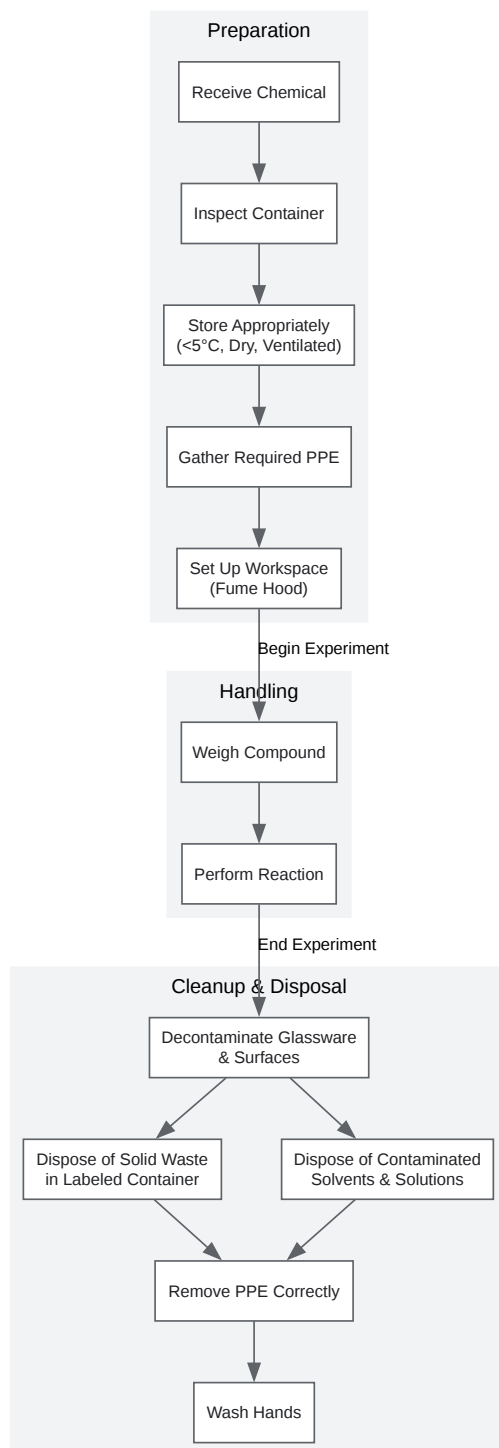
- Waste Identification: **Z-Thr-OBzl** waste should be considered chemical waste.
- Containerization: Collect waste in a clean, dry, and compatible container with a secure lid.[4]

- Labeling: Clearly label the waste container with the full chemical name ("**Z-Thr-OBzl**" or "N-Carbobenzyloxy-L-threonine benzyl ester"), the quantity, accumulation date, and classify it as "Non-hazardous solid chemical waste" unless institutional guidelines state otherwise.[4]
- Storage: Store the waste container in a designated satellite accumulation area away from incompatible materials.[4]
- Disposal Request: When the container is full, submit a chemical waste pickup request to your institution's Environmental Health and Safety (EHS) department, following their specific procedures.[4] All disposal must be in accordance with federal, state, and local environmental regulations.[3]

## Experimental Workflow: Safe Handling of Z-Thr-OBzl

The following diagram outlines the standard workflow for safely handling **Z-Thr-OBzl** from receipt to disposal.

## Safe Handling Workflow for Z-Thr-OBzl



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Caption: Workflow for the safe handling of **Z-Thr-OBzl** in a laboratory setting.

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- To cite this document: BenchChem. [Personal protective equipment for handling Z-Thr-OBz]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554341#personal-protective-equipment-for-handling-z-thr-obz]

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